

# A Technical Guide to the Commercial Availability and Purity of Doxifluridine-d2

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## Compound of Interest

Compound Name: Doxifluridine-d2

Cat. No.: B1502062

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and purity of **Doxifluridine-d2** (5'-Deoxy-5-fluorouridine-d2), a deuterated analog of the antineoplastic agent Doxifluridine. This document is intended to assist researchers, scientists, and professionals in drug development in sourcing and utilizing this compound for their studies.

## Commercial Availability

**Doxifluridine-d2** is available from several specialized chemical suppliers that focus on providing isotopically labeled compounds and reference standards for research purposes. These companies typically synthesize **Doxifluridine-d2** for use as an internal standard in quantitative analyses such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.<sup>[1]</sup> Below is a summary of some commercial suppliers and the typical product specifications.

Table 1: Commercial Suppliers of **Doxifluridine-d2**

Supplier	Product Name	CAS Number	Molecular Formula	Notes
MedChemExpress	Doxifluridine-d2	84258-25-3	C <sub>9</sub> H <sub>9</sub> D <sub>2</sub> FN <sub>2</sub> O <sub>5</sub>	For research use only. Offered as a stable isotope for use as a tracer or internal standard.[1]
Acanthus Research	5-DFUR-D2 (Doxifluridine-D2)	84258-25-3	C <sub>9</sub> H <sub>9</sub> D <sub>2</sub> FN <sub>2</sub> O <sub>5</sub>	Marketed as a stable isotope-labeled reference standard.[2]
ArtMolecule	5-DFUR-D2 (Doxifluridine-D2)	84258-25-3	C <sub>9</sub> H <sub>9</sub> D <sub>2</sub> FN <sub>2</sub> O <sub>5</sub>	Offered as a reference standard for quantification by mass spectrometry.[3]
Toronto Research Chemicals (TRC)	Not explicitly found, but specializes in isotopically labeled compounds and provides comprehensive analytical data.	-	-	TRC delivers products with a complete analytical package, including purity determination by NMR, HPLC, and MS.[4]

## Purity and Characterization

The purity of **Doxifluridine-d2** is critical for its intended use as an internal standard and in other research applications. While a specific certificate of analysis for **Doxifluridine-d2** with quantitative purity data was not publicly available in the search results, the purity of the non-deuterated analog, Doxifluridine, from commercial suppliers is typically high. For instance,

Santa Cruz Biotechnology specifies a purity of  $\geq 99\%$  for Doxifluridine. It is reasonable to expect a similar or higher purity for the deuterated version, especially when sold as a reference standard.

The primary methods for determining the purity and confirming the identity of **Doxifluridine-d2** are High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

Table 2: Typical Purity Specifications and Analytical Methods

Analytical Method	Typical Specification	Purpose
HPLC	$\geq 98\%$	Quantifies the purity of the compound by separating it from any impurities.
$^1\text{H-NMR}$ & $^{13}\text{C-NMR}$	Conforms to structure	Confirms the chemical structure and isotopic labeling of the molecule.
Mass Spectrometry	Conforms to molecular weight	Confirms the molecular weight, including the mass increase from deuterium labeling.

## Experimental Protocols

Detailed methodologies are essential for the accurate analysis of **Doxifluridine-d2**. Below are representative experimental protocols derived from the analysis of Doxifluridine and its derivatives.

### High-Performance Liquid Chromatography (HPLC)

An HPLC method is crucial for assessing the purity of **Doxifluridine-d2**. The following is a general protocol based on methods developed for Doxifluridine and related compounds.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column is commonly used.

- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile). The composition can be isocratic or a gradient.
- Detection: UV detection at a wavelength where Doxifluridine exhibits strong absorbance, typically around 260-270 nm.
- Procedure:
  - Prepare a standard solution of **Doxifluridine-d2** of known concentration in the mobile phase.
  - Inject the solution into the HPLC system.
  - Run the analysis and record the chromatogram.
  - The purity is calculated based on the area of the main peak relative to the total area of all peaks.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure of **Doxifluridine-d2** and the position of the deuterium labels.

- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz).
- Solvent: A deuterated solvent in which the compound is soluble, such as deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>).
- Experiments:
  - <sup>1</sup>H-NMR: To identify the protons in the molecule. The absence of signals at the deuterated positions confirms successful labeling.
  - <sup>13</sup>C-NMR: To identify the carbon atoms in the molecule.
- Procedure:
  - Dissolve a small amount of **Doxifluridine-d2** in the chosen deuterated solvent.

- Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
- Process the spectra and assign the signals to the corresponding atoms in the molecule. The chemical shifts are compared to those of non-deuterated Doxifluridine to confirm the structure.

## Mass Spectrometry (MS)

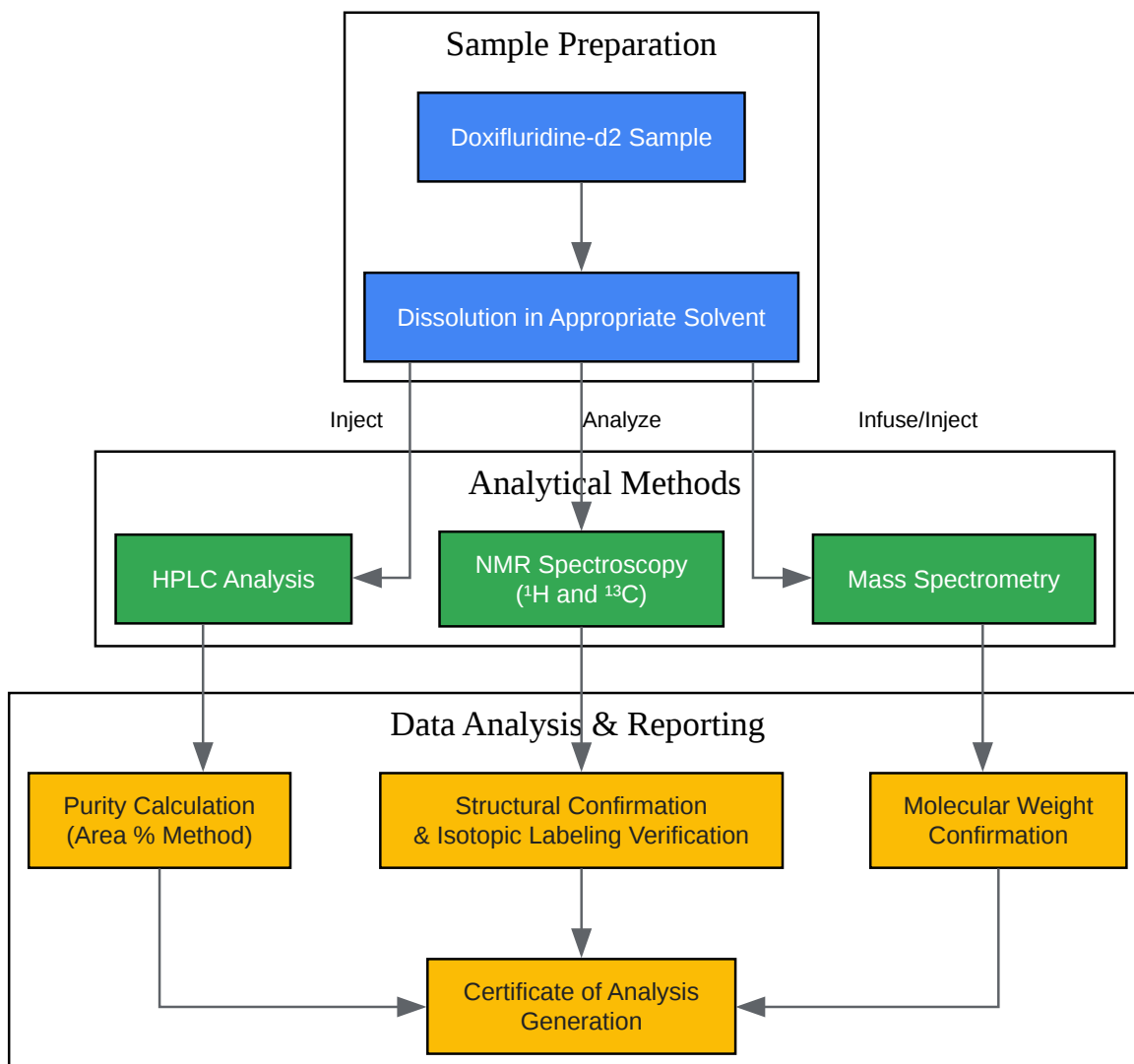
Mass spectrometry is used to confirm the molecular weight of **Doxifluridine-d2**.

- Instrumentation: A mass spectrometer, often coupled with an HPLC system (LC-MS).
- Ionization Source: Electrospray ionization (ESI) is commonly used for this type of molecule.
- Procedure:
  - Introduce the sample into the mass spectrometer.
  - Acquire the mass spectrum.
  - The spectrum should show a molecular ion peak corresponding to the mass of **Doxifluridine-d2** ( $\text{C}_9\text{H}_9\text{D}_2\text{FN}_2\text{O}_5$ ), which will be higher than that of the non-deuterated compound.

## Workflow and Signaling Pathway Diagrams

### Experimental Workflow for Purity Assessment

The following diagram illustrates a typical workflow for the comprehensive purity assessment of a **Doxifluridine-d2** sample.

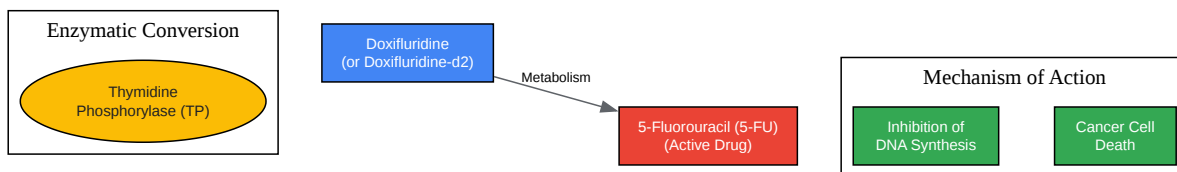


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Workflow for the purity assessment of **Doxifluridine-d2**.

## Bioactivation Pathway of Doxifluridine

Doxifluridine is a prodrug that is converted in the body to the active anticancer agent 5-fluorouracil (5-FU). The following diagram illustrates this bioactivation pathway.



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## References

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- To cite this document: BenchChem. [A Technical Guide to the Commercial Availability and Purity of Doxifluridine-d2]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1502062#commercial-availability-and-purity-of-doxifluridine-d2\]](https://www.benchchem.com/product/b1502062#commercial-availability-and-purity-of-doxifluridine-d2)

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